

Isoxazol-4-ylmethanamine hydrochloride chemical properties

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Compound of Interest

Compound Name: Isoxazol-4-ylmethanamine hydrochloride

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Isoxazol-4-ylmethanamine Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoxazol-4-ylmethanamine hydrochloride is a heterocyclic organic compound featuring an isoxazole ring substituted with a methanamine hydrochloride group. The isoxazole moiety is a well-recognized pharmacophore present in numerous approved drugs, including certain antibiotics (e.g., sulfamethoxazole) and non-steroidal anti-inflammatory drugs (NSAIDs). The presence of the aminomethyl group provides a reactive handle for further chemical modifications, making it a valuable building block in medicinal chemistry and drug discovery for the synthesis of more complex molecules. This technical guide provides a summary of its chemical properties, a representative synthesis protocol, and safety information.

Chemical and Physical Properties

While extensive experimental data for **Isoxazol-4-ylmethanamine hydrochloride** is not readily available in public literature, the following tables summarize the known and computed properties. For precise, lot-specific data, direct inquiry with a chemical supplier is recommended.

Table 1: General and Chemical Properties

| Property | Value | Source |
|--------------------|--|---------------------|
| Chemical Name | Isoxazol-4-ylmethanamine hydrochloride | N/A |
| CAS Number | 173850-71-0 | [1] |
| Molecular Formula | C ₄ H ₇ ClN ₂ O | [1] |
| Molecular Weight | 134.56 g/mol | [1] |
| Appearance | White to off-white solid | [2] |
| Purity | Typically ≥95% or ≥97% (supplier dependent) | [3] |
| Storage Conditions | Inert atmosphere, 2-8°C | [1] |
| SMILES Code | NCC1=CON=C1.[H]Cl | [1] |

Table 2: Computed Physicochemical Properties (for the free base, Isoxazol-4-ylmethanamine)

| Property | Value | Source |
|--------------------------------|------------------------|---------------------|
| XLogP3-AA | -0.8 | [4] |
| Hydrogen Bond Donor Count | 1 | [4] |
| Hydrogen Bond Acceptor Count | 3 | [4] |
| Rotatable Bond Count | 1 | [4] |
| Exact Mass | 98.048012819 Da | [4] |
| Topological Polar Surface Area | 52.1 Å ² | [4] |
| Boiling Point (calculated) | 206.994 °C at 760 mmHg | [5] |

Synthesis and Characterization

Representative Synthetic Protocol

A specific, detailed experimental protocol for the synthesis of **Isoxazol-4-ylmethanamine hydrochloride** is not widely published. However, a general approach for the synthesis of similar isoxazole-containing compounds can be adapted. The following is a representative, multi-step synthesis that could potentially yield the target compound.

Step 1: Synthesis of an Isoxazole Precursor

A common method for forming the isoxazole ring is through a [3+2] cycloaddition reaction or by the condensation of hydroxylamine with a 1,3-dicarbonyl compound or its equivalent. For a 4-substituted isoxazole, a potential starting point could be the reaction of hydroxylamine hydrochloride with a suitably protected form of 2-(aminomethyl)malondialdehyde or a related precursor.

General Experimental Procedure for Isoxazole Ring Formation:

- To a solution of the β -dicarbonyl precursor in a suitable solvent (e.g., ethanol, water), add an equimolar amount of hydroxylamine hydrochloride.^[6]
- The reaction may be heated or catalyzed by a mild acid or base.^[7]
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography or recrystallization to yield the isoxazole precursor.

Step 2: Introduction of the Aminomethyl Group and Salt Formation

If the isoxazole precursor does not already contain the aminomethyl group, it would be introduced in a subsequent step, for example, by reduction of a nitrile or an amide. The final step would involve the formation of the hydrochloride salt.

- The isoxazole intermediate is dissolved in a suitable organic solvent (e.g., diethyl ether, methanol).

- An excess of a solution of hydrochloric acid in a volatile solvent (e.g., HCl in diethyl ether or isopropanol) is added dropwise with stirring.
- The resulting precipitate, **Isoxazol-4-ylmethanamine hydrochloride**, is collected by filtration, washed with cold solvent, and dried under vacuum.

Characterization

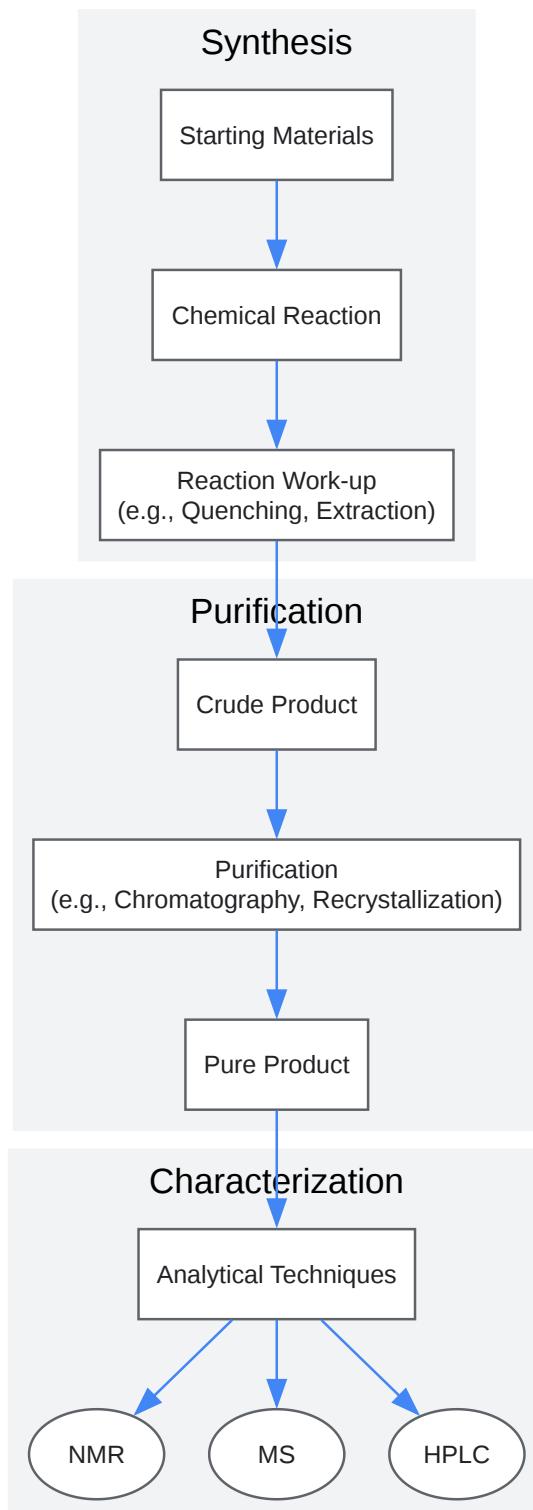
The structure and purity of the synthesized **Isoxazol-4-ylmethanamine hydrochloride** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra would confirm the chemical structure and the presence of all expected protons and carbons. While specific spectral data is not publicly available, suppliers like ChemicalBook and BLD Pharm indicate its availability upon request.[2][8]
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the synthesis, purification, and characterization of a chemical compound like **Isoxazol-4-ylmethanamine hydrochloride**.

General Experimental Workflow

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Caption: General workflow for chemical synthesis and analysis.

Biological Activity and Signaling Pathways

The broader class of isoxazole derivatives has been reported to exhibit a wide range of biological activities, including anti-inflammatory, antibacterial, and anticancer properties.[\[9\]](#)[\[10\]](#) The isoxazole ring is a key structural feature in several pharmaceuticals. However, there is currently no specific, publicly available information detailing the biological activity or involvement in any signaling pathways for **Isoxazol-4-ylmethanamine hydrochloride** itself. Researchers interested in the potential therapeutic applications of this compound would need to conduct their own *in vitro* and *in vivo* studies to elucidate its biological function.

Safety and Handling

Isoxazol-4-ylmethanamine hydrochloride is classified as a hazardous substance. The following hazard and precautionary statements are associated with this compound:

Hazard Statements:[\[2\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

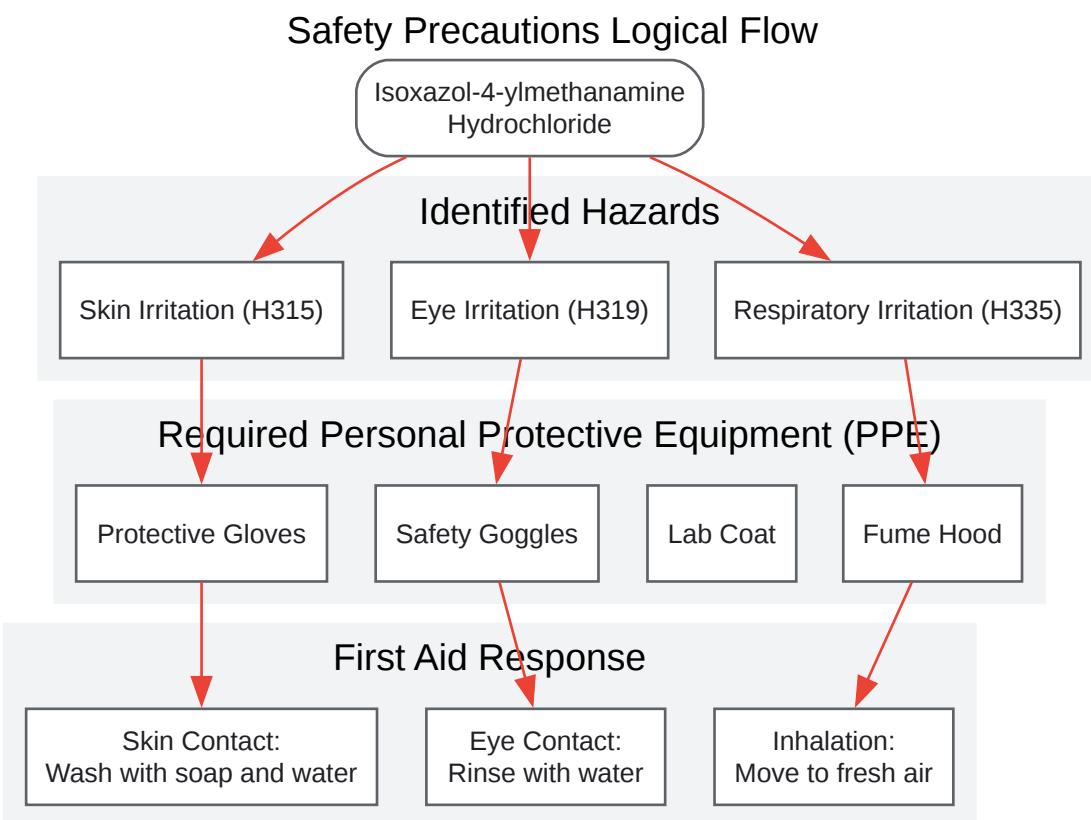
Precautionary Statements:[\[2\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of a fume hood, personal protective equipment (PPE) such as safety

goggles, gloves, and a lab coat.

Logical Relationship Diagram for Safety Precautions



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Caption: Logical flow from hazard identification to safety measures.

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